

The Discovery and History of 1,3-Dieicosenoyl Glycerol: A Technical Guide

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Compound of Interest

Compound Name: 1,3-Dieicosenoyl glycerol

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Abstract

1,3-Dieicosenoyl glycerol is a specific diacylglycerol (DAG) molecule composed of a glycerol backbone esterified with two molecules of 11(Z)-eicosenoic acid at the sn-1 and sn-3 positions. While a definitive historical account of its initial discovery and synthesis is not readily available in prominent scientific literature, its existence and study are rooted in the broader history of diacylglycerol research. This technical guide provides a comprehensive overview of **1,3-dieicosenoyl glycerol**, including its chemical and physical properties, plausible methods for its synthesis based on established protocols for similar 1,3-diacylglycerols, and its presumed biological role within the context of general diacylglycerol signaling pathways. This document is intended to serve as a valuable resource for researchers and professionals in the fields of lipid chemistry, cell signaling, and drug development.

Introduction to Diacylglycerols

Diacylglycerols (DAGs) are a class of glycerolipids consisting of a glycerol molecule with two fatty acid chains attached via ester linkages. They are key intermediates in the biosynthesis of triacylglycerols and phospholipids. Beyond their metabolic roles, specific isomers of DAG, particularly sn-1,2-diacylglycerols, function as critical second messengers in a variety of cellular signaling pathways, most notably in the activation of Protein Kinase C (PKC). The specific fatty acid composition of a DAG molecule can influence its physical properties and potentially its biological activity.

While a detailed historical record of the first synthesis or isolation of **1,3-dieicosenoyl glycerol** is not prominently documented, the general understanding and synthesis of 1,3-diacylglycerols have been part of the lipid chemistry landscape for many decades. The availability of **1,3-dieicosenoyl glycerol** as a research chemical suggests its synthesis is based on established methodologies for creating specific diacylglycerol species.

Physicochemical Properties of 1,3-Dieicosenoyl Glycerol

The properties of **1,3-dieicosenoyl glycerol** are determined by its glycerol backbone and the two C20:1 fatty acid chains. A summary of its key quantitative data is presented in Table 1.

Property	Value	Reference
Chemical Formula	C43H80O5	[1]
Molecular Weight	677.1 g/mol	[1]
CAS Number	128230-18-2	[1]
Formal Name	(11Z,11'Z)-11-eicosenoic acid, 2-hydroxy-1,3-propanediyl ester	[1]
Synonyms	1,3-di-(11Z- eicosenoyl)glycerol, DG(20:1/0:0/20:1), 11(Z)- Dieicosenoin	[1]
Purity	≥98% (commercially available)	[1]
Physical Form	Solution in ethanol (commercially available)	[1]
Solubility	DMF: 10 mg/ml, Ethanol: 10 mg/ml, Ethanol:PBS (pH 7.2) (1:1): 0.5 mg/ml	[1]
Storage Temperature	-20°C	[1]

Synthesis of 1,3-Dieicosenoyl Glycerol

While a specific, published protocol for the synthesis of **1,3-dieicosenoyl glycerol** is not readily available, its preparation can be inferred from general and well-established methods for the synthesis of 1,3-diacylglycerols. The most common and regioselective methods involve the enzymatic esterification of glycerol.

Experimental Protocol: Enzymatic Esterification

This protocol is a generalized procedure based on methods reported for the synthesis of other 1,3-diacylglycerols.

Materials:

- Glycerol
- 11(Z)-Eicosenoic acid
- Immobilized 1,3-regiospecific lipase (e.g., from *Rhizomucor miehei* or *Thermomyces lanuginosus*)
- Anhydrous solvent (e.g., hexane or solvent-free system)
- Molecular sieves (for solvent-based reactions)
- Silica gel for column chromatography
- Solvents for chromatography (e.g., hexane, diethyl ether, ethyl acetate)

Procedure:

- **Reaction Setup:** In a round-bottom flask, combine glycerol and 11(Z)-eicosenoic acid in a 1:2 molar ratio. If using a solvent, add anhydrous hexane. For solvent-free systems, the reactants are used neat.
- **Addition of Catalyst:** Add the immobilized 1,3-regiospecific lipase to the reaction mixture (typically 5-10% by weight of the reactants).

- **Water Removal:** If the reaction is performed in a solvent, add activated molecular sieves to remove the water produced during esterification. In a solvent-free system, the reaction can be conducted under a vacuum to facilitate water removal.
- **Reaction Conditions:** The reaction mixture is incubated at a controlled temperature (typically 40-60°C) with constant stirring for a period ranging from several hours to a couple of days. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Work-up:** Once the reaction is complete, the immobilized lipase is removed by filtration. If a solvent was used, it is removed under reduced pressure.
- **Purification:** The crude product, which will contain a mixture of mono-, di-, and triglycerides, as well as unreacted fatty acids, is purified by silica gel column chromatography. A gradient of solvents (e.g., hexane with increasing amounts of diethyl ether or ethyl acetate) is typically used to elute the different components, with **1,3-dieicosenoyl glycerol** being less polar than monoacylglycerols and more polar than triacylglycerols.
- **Characterization:** The purity and identity of the final product are confirmed by techniques such as TLC, GC, NMR spectroscopy, and mass spectrometry.

Comparative Yields for 1,3-Diacylglycerol Synthesis

The yield of 1,3-diacylglycerol synthesis can vary depending on the fatty acid used, the lipase, and the reaction conditions. Table 2 provides some reported yields for the enzymatic synthesis of other 1,3-diacylglycerols, which can serve as a benchmark.

1,3-Diacylglycerol	Fatty Acid	Lipase	Yield (%)	Reference
1,3-Dilaurin	Lauric Acid	Lipozyme RM IM	80.3	
1,3-Dicaprylin	Caprylic Acid	Lipozyme RM IM	98.5 (after purification)	
1,3-Dicaprin	Capric Acid	Lipozyme RM IM	99.2 (after purification)	
1,3-Dipalmitin	Palmitic Acid	Lipozyme RM IM	99.5 (after purification)	
1,3-Distearin	Stearic Acid	Lipozyme RM IM	99.4 (after purification)	

Biological Role and Signaling Pathways

1,3-Dieicosenoyl glycerol, as a diacylglycerol, is presumed to participate in cellular signaling, although specific studies on this particular molecule are lacking. The canonical signaling pathway for diacylglycerols involves the activation of Protein Kinase C (PKC).

The Diacylglycerol/Protein Kinase C Signaling Pathway

This pathway is initiated by the activation of phospholipase C (PLC) at the cell membrane, which hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into two second messengers: inositol 1,4,5-trisphosphate (IP₃) and diacylglycerol (DAG). While IP₃ is water-soluble and diffuses into the cytosol to trigger the release of calcium from intracellular stores, the lipophilic DAG remains in the plasma membrane.

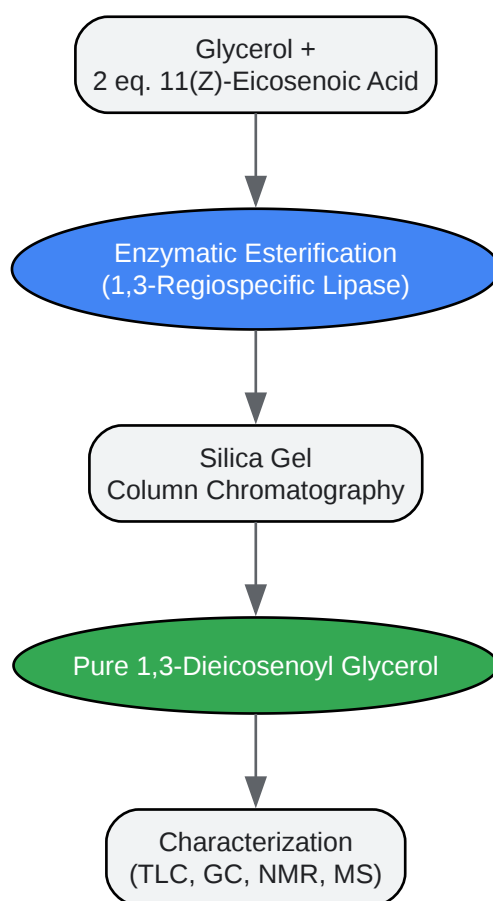
The increase in both intracellular calcium and the concentration of DAG in the membrane synergistically activates conventional isoforms of PKC. Activated PKC then phosphorylates a wide range of downstream protein targets, leading to various cellular responses such as proliferation, differentiation, apoptosis, and secretion.

Although sn-1,2-diacylglycerols are the primary activators of PKC, the potential for 1,3-diacylglycerols to participate in or modulate this pathway, perhaps following isomerization,

cannot be entirely ruled out, though they are generally considered to be inactive in direct PKC activation.

Visualizations

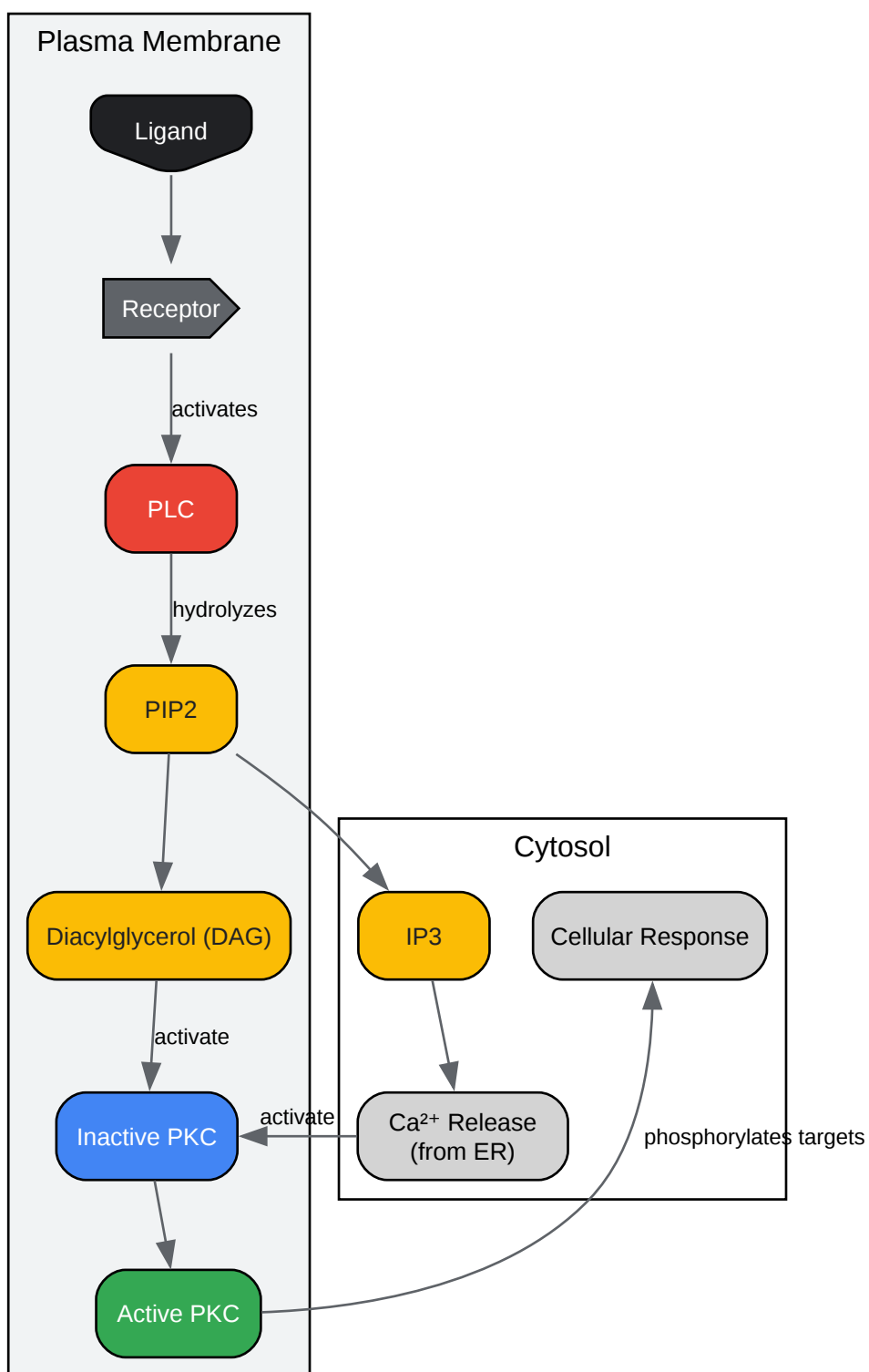
General Workflow for 1,3-Diacylglycerol Synthesis



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Caption: General experimental workflow for the synthesis and purification of **1,3-dieicosenoyl glycerol**.

Canonical Diacylglycerol Signaling Pathway



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Caption: The canonical diacylglycerol (DAG) signaling pathway leading to the activation of Protein Kinase C (PKC).

Conclusion

1,3-Dieicosenoyl glycerol is a specific diacylglycerol whose study and application are part of the broader field of lipid research. While its specific historical discovery is not well-documented, its chemical properties are known, and its synthesis can be reliably achieved through established enzymatic methods. Its biological significance is likely tied to the general roles of diacylglycerols in cellular metabolism and, potentially, in the modulation of signaling pathways. This technical guide provides a foundational understanding of **1,3-dieicosenoyl glycerol** for researchers and professionals, highlighting the current knowledge and pointing to areas where further specific investigation is warranted.

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